

Spectroscopic data for 6-Methoxypyrazine-2-carbonitrile characterization

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **6-Methoxypyrazine-2-carbonitrile**

Cat. No.: **B162599**

[Get Quote](#)

An In-depth Technical Guide: Spectroscopic Characterization of **6-Methoxypyrazine-2-carbonitrile**

Abstract

6-Methoxypyrazine-2-carbonitrile is a heterocyclic building block of significant interest in medicinal chemistry and materials science.^[1] Its unique electronic and structural features, derived from the pyrazine core substituted with an electron-donating methoxy group and an electron-withdrawing nitrile group, make it a valuable intermediate in the synthesis of more complex molecules.^[1] This guide provides a comprehensive overview of the essential spectroscopic data required for the unambiguous characterization and quality control of **6-Methoxypyrazine-2-carbonitrile**. We will delve into the theoretical underpinnings and practical application of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), presenting predicted data, interpretation strategies, and field-proven experimental protocols.

Molecular Structure and Physicochemical Properties

A thorough characterization begins with an understanding of the molecule's fundamental properties. The structure, shown below with IUPAC-recommended atom numbering, forms the basis for all subsequent spectroscopic interpretation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-Methylpyrazine-2-carbonitrile|High-Quality Research Chemical [benchchem.com]
- To cite this document: BenchChem. [Spectroscopic data for 6-Methoxypyrazine-2-carbonitrile characterization]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b162599#spectroscopic-data-for-6-methoxypyrazine-2-carbonitrile-characterization>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com